

Application Notes and Protocols for Parylene D Coatings on Medical Implantable Devices

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Parylene D

Cat. No.: B3258493

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These application notes provide a comprehensive overview of the use of **Parylene D** as a conformal coating for implantable medical devices. This document details the material's properties, deposition process, and critical characterization protocols to ensure optimal performance and biocompatibility.

Parylene D, a chlorinated poly(para-xylylene), offers a unique combination of properties that make it a suitable candidate for the demanding environment of the human body. Its high thermal stability, excellent barrier properties, and biocompatibility make it an effective choice for protecting sensitive electronic components and creating a barrier between the device and biological tissues.^{[1][2]}

Quantitative Data of Parylene D Properties

The following tables summarize the key physical, mechanical, electrical, barrier, and thermal properties of **Parylene D**, with comparative data for other common Parylene variants where available.

Table 1: Physical and Mechanical Properties of Parylene Variants

Property	Parylene D	Parylene C	Parylene N	Test Method
Density (g/cm ³)	1.418	1.289	1.102	-
Tensile Strength (psi)	11,000	10,000	6,500	ASTM D882
Young's Modulus (psi)	450,000	400,000	350,000	ASTM D882
Elongation at Break (%)	10	200	40	ASTM D882
Coefficient of Friction (Static)	0.31	0.29	0.25	ASTM D1894
Coefficient of Friction (Dynamic)	0.30	0.28	0.25	ASTM D1894
Hardness (Rockwell)	R85	R80	R65	ASTM D785

Table 2: Electrical Properties of Parylene Variants

Property	Parylene D	Parylene C	Parylene N	Test Method
Dielectric Strength (V/mil @ 1 mil)	5,000	5,600	7,000	ASTM D149
Dielectric Constant (1 MHz)	2.82	2.95	2.65	ASTM D150
Dissipation Factor (1 MHz)	0.004	0.013	0.0006	ASTM D150
Volume Resistivity (ohm-cm @ 23°C, 50% RH)	1×10^{16}	6×10^{16}	1×10^{17}	ASTM D257
Surface Resistivity (ohm @ 23°C, 50% RH)	1×10^{15}	1×10^{16}	1×10^{16}	ASTM D257

Table 3: Barrier and Thermal Properties of Parylene Variants

Property	Parylene D	Parylene C	Parylene N	Test Method
Water Vapor Transmission (g-mil/100 in ² -24hr)	0.10	0.15	0.9	ASTM E96
Gas Permeability (cm ³ -mil/100 in ² -24hr-atm)	ASTM D1434			
Nitrogen	3.9	7.7	30.0	
Oxygen	11.0	30.0	150.0	
Carbon Dioxide	13.0	15.0	600.0	
Melting Temperature (°C)	380	290	420	-
Max Continuous Service Temp. in Air (°C)	130	100	60	-
Thermal Conductivity (W/m-K)	0.126	0.084	0.126	-

Experimental Protocols

Detailed methodologies for the deposition and characterization of **Parylene D** coatings are provided below.

Substrate Preparation Protocol

Proper substrate preparation is critical to ensure strong adhesion of the **Parylene D** coating.^[3]

Materials:

- Substrate/Device to be coated
- Isopropyl alcohol (IPA)

- Deionized (DI) water
- Nitrogen gas source
- Adhesion promoter (e.g., A-174 silane)
- Plasma cleaner (optional)

Procedure:

- **Cleaning:** Thoroughly clean the substrate to remove any organic residues, oils, and particulate matter. This can be achieved by sonication in isopropyl alcohol followed by a rinse with deionized water.
- **Drying:** Dry the substrate completely using a stream of filtered nitrogen gas or by baking in an oven at a temperature compatible with the substrate material.
- **Surface Activation (Optional):** For substrates with low surface energy, an oxygen plasma treatment can be used to activate the surface and improve adhesion.
- **Adhesion Promotion:** Apply an adhesion promoter to the cleaned and dried substrate. A-174 silane is commonly used for many substrates. This can be done through vapor phase deposition or by dip-coating in a dilute solution of the silane.

Parylene D Chemical Vapor Deposition (CVD) Protocol

Parylene D is deposited using a specialized vacuum deposition process.^{[4][5]}

Equipment:

- **Parylene Deposition System** (includes vaporizer, pyrolysis furnace, and deposition chamber)
- **Parylene D** dimer (di-chloro-p-xylylene)
- Vacuum pump
- Cold trap

Procedure:

- Loading: Place the prepared substrates into the deposition chamber.
- Dimer Measurement: Weigh the required amount of **Parylene D** dimer. The amount will depend on the desired coating thickness and the surface area of the substrates.
- System Evacuation: Seal the deposition system and evacuate it to a base pressure of approximately 10-20 mTorr.
- Vaporization: Heat the dimer in the vaporizer to approximately 120-150°C. This causes the solid dimer to sublime into a gaseous state.[\[4\]](#)[\[5\]](#)
- Pyrolysis: Pass the gaseous dimer through the pyrolysis furnace, which is heated to 650-700°C. At this temperature, the dimer is cleaved into reactive monomer molecules.[\[4\]](#)
- Deposition: The monomer gas flows into the room-temperature deposition chamber where it spontaneously polymerizes onto all exposed surfaces of the substrates, forming a conformal, pinhole-free film.[\[4\]](#)[\[6\]](#)
- Process Termination: Once the desired coating thickness is achieved, the system is brought back to atmospheric pressure, and the coated substrates are removed.

Coating Thickness Measurement Protocol

Accurate measurement of the coating thickness is essential for quality control.

Methods:

- Spectral Reflectance: A non-contact method that measures the interference of light reflected from the coating and the substrate to determine thickness. This is a rapid and accurate method suitable for in-process monitoring.[\[7\]](#)
- Profilometry: A contact method where a stylus is dragged across a step edge of the coating to measure the height difference between the coated and uncoated areas.[\[7\]](#)
- Ellipsometry: A non-destructive optical technique that measures the change in polarization of light upon reflection from the surface to determine film thickness and refractive index.[\[7\]](#)

Procedure (using Profilometry):

- Create a step edge on a witness coupon or a designated area of the substrate by masking a small section before deposition.
- After deposition, remove the masking to expose the step.
- Place the sample on the profilometer stage.
- Position the stylus on the uncoated surface near the step edge.
- Initiate the scan, allowing the stylus to move across the step onto the coated surface.
- The profilometer software will measure the vertical displacement of the stylus, which corresponds to the coating thickness.

Adhesion Testing Protocol (ASTM D3359 - Tape Test)

This protocol describes a standard method for assessing the adhesion of the **Parylene D** coating to the substrate.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Materials:

- Cutting tool (sharp razor blade, scalpel, or a special cross-hatch cutter)
- Pressure-sensitive tape with specified adhesion strength
- Illuminated magnifier

Procedure (Method B: Cross-Cut Tape Test for coatings < 5 mils thick):

- Make a series of six or eleven parallel cuts through the coating to the substrate. The spacing between cuts should be 1 mm for coatings up to 2 mils and 2 mm for coatings between 2 and 5 mils.[\[10\]](#)
- Make a second series of parallel cuts perpendicular to the first, creating a cross-hatch pattern.[\[9\]](#)
- Remove any loose coating debris from the grid with a soft brush.

- Apply a strip of the specified pressure-sensitive tape over the grid and press it down firmly with a pencil eraser to ensure good contact.[\[10\]](#)
- Within 90 seconds of application, remove the tape by pulling it off rapidly at a 180-degree angle.[\[11\]](#)
- Inspect the grid area using an illuminated magnifier and classify the adhesion according to the ASTM D3359 scale (5B for no detachment to 0B for severe detachment).

Biocompatibility Assessment Protocol (based on ISO 10993)

Parylene coatings on medical devices must be evaluated for biocompatibility according to the ISO 10993 series of standards.[\[3\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) The specific tests required depend on the nature and duration of the device's contact with the body.

Key Biocompatibility Endpoints for Implantable Devices:

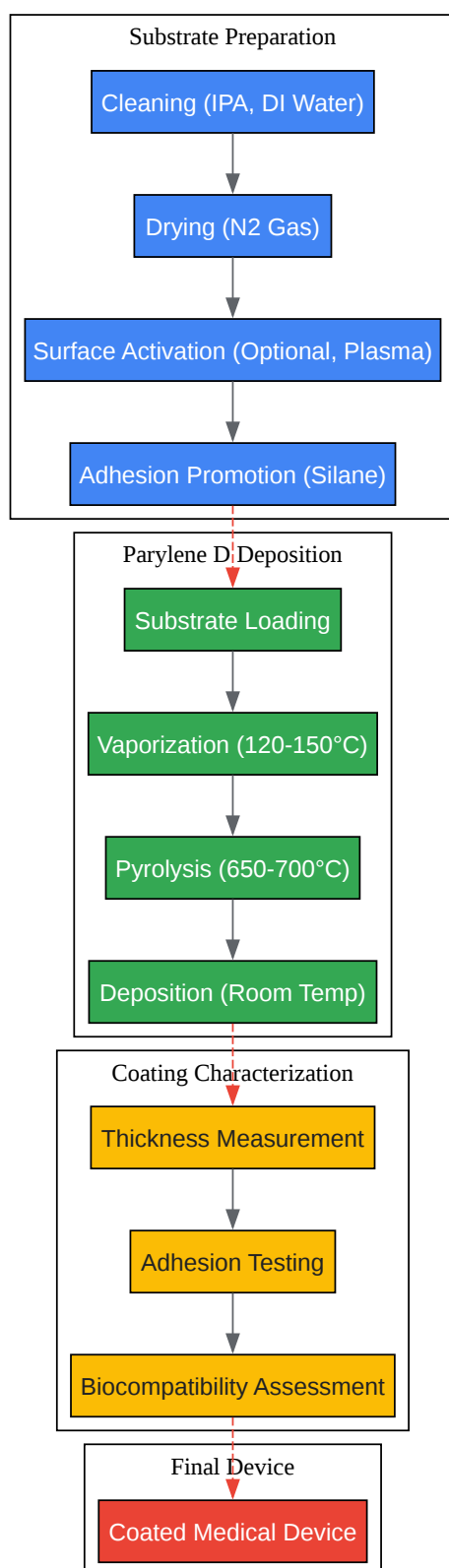
- Cytotoxicity (ISO 10993-5): Assesses the potential for the material to cause cell death.
- Sensitization (ISO 10993-10): Evaluates the potential to induce an allergic reaction.
- Irritation or Intracutaneous Reactivity (ISO 10993-10): Determines the potential for the material to cause local irritation.
- Systemic Toxicity (Acute) (ISO 10993-11): Assesses the potential for systemic toxic effects following a single exposure.
- Genotoxicity (ISO 10993-3): Evaluates the potential for the material to damage genetic material.
- Implantation (ISO 10993-6): Assesses the local tissue response to the implanted material over time.
- Hemocompatibility (ISO 10993-4): Evaluates the interaction of the material with blood.

General Workflow:

- **Device Categorization:** Classify the medical device based on the nature and duration of body contact as per ISO 10993-1.
- **Material Characterization:** Fully characterize the **Parylene D** coating and any potential leachables or extractables.
- **Endpoint Selection:** Based on the device category, determine the required biocompatibility endpoints to be evaluated.
- **Test Execution:** Conduct the necessary in vitro and in vivo tests according to the specific parts of the ISO 10993 standard.
- **Data Evaluation and Risk Assessment:** Analyze the test results to assess the overall biological safety of the **Parylene D**-coated device.

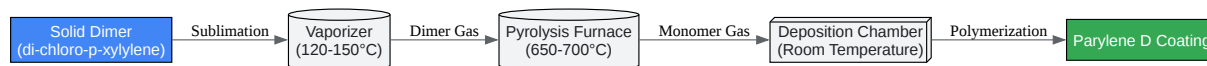
Visualizations

The following diagrams illustrate key workflows and relationships relevant to the application of **Parylene D** coatings.



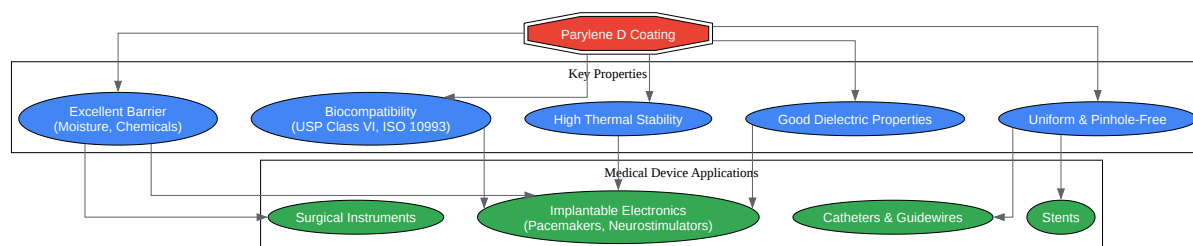
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Caption: Overall experimental workflow for **Parylene D** coating of medical devices.



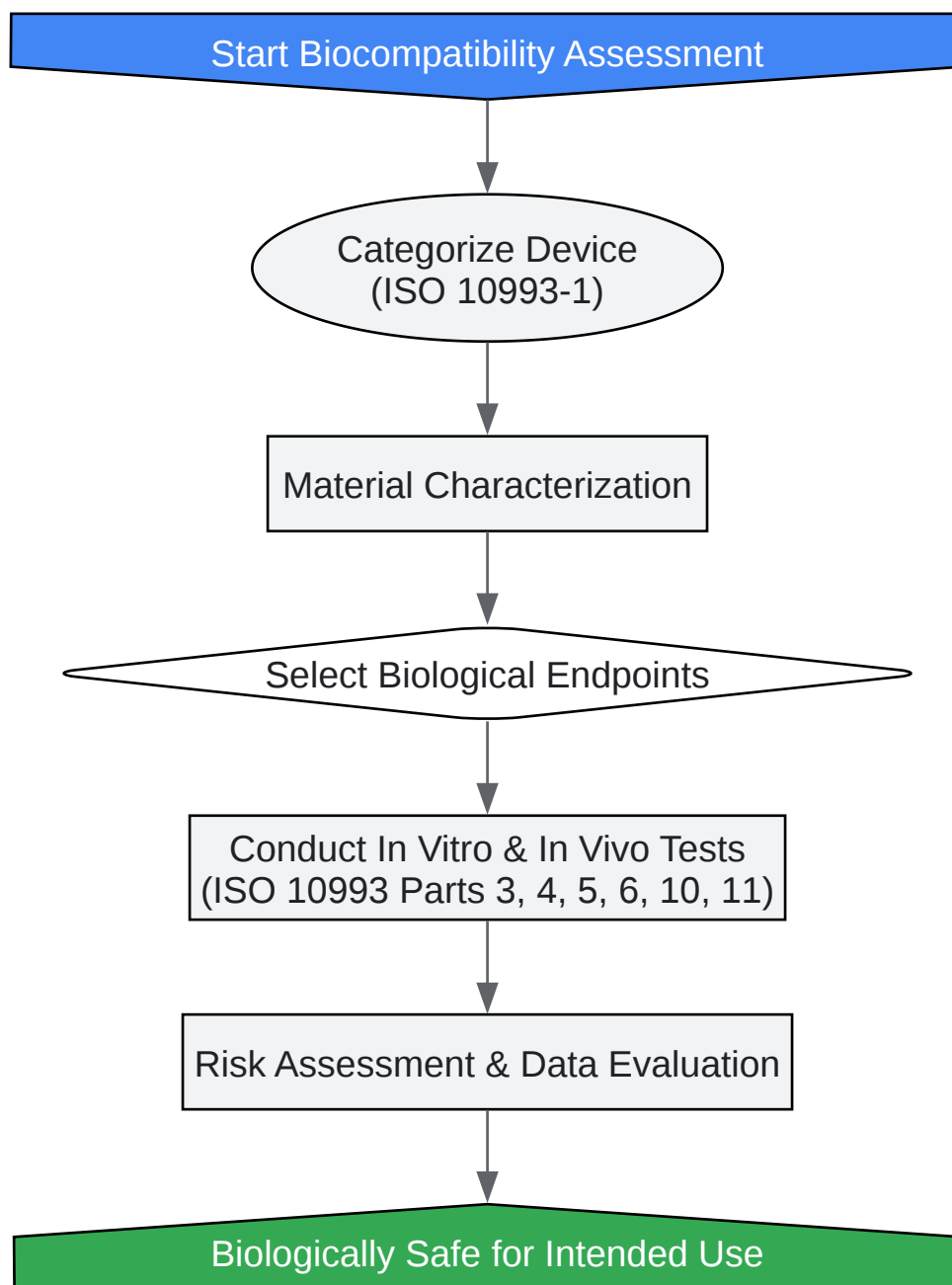
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Caption: Chemical Vapor Deposition (CVD) process for **Parylene D**.



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Caption: Key properties of **Parylene D** for medical device applications.



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Caption: Biocompatibility assessment workflow based on ISO 10993.

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- To cite this document: BenchChem. [Application Notes and Protocols for Parylene D Coatings on Medical Implantable Devices]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3258493#parylene-d-coatings-for-medical-implantable-devices]

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